

Introduction to Tri-m-tolylphosphine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Tri-m-tolylphosphine*

Cat. No.: *B1630614*

[Get Quote](#)

Tri-m-tolylphosphine, also known as tris(3-methylphenyl)phosphine, is an air-sensitive, solid organophosphorus compound.[2][3] Its molecular structure consists of a central phosphorus atom bonded to three m-tolyl groups. This specific substitution pattern imparts unique steric and electronic properties that distinguish it from its ortho- and para-isomers, making it a valuable ligand for stabilizing transition metals in catalysis and a versatile reagent in organic synthesis.[1][4]

Chemical Identifiers:

- CAS Number: 6224-63-1[1]
- Molecular Formula: $C_{21}H_{21}P$ [1]
- Molecular Weight: 304.37 g/mol [1][5]
- Synonyms: Tris(3-methylphenyl)phosphine, Tri(3-tolyl)phosphine[1][5]

The distinct properties of triarylphosphine isomers are critical. For instance, tris(o-tolyl)phosphine exhibits a very wide ligand cone angle (194°), which influences its coordination chemistry significantly.[6] The melting points also differ markedly between isomers, with tri-o-tolylphosphine melting at 123-125 °C and tri-p-tolylphosphine at 144-148 °C, compared to the lower range for the m-isomer.[7] This underscores the necessity of precise analytical methods to confirm the identity and isomeric purity of **tri-m-tolylphosphine**.

The Critical Role of Melting Point in Quality Assurance

The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure. For a pure crystalline solid, this transition occurs over a very narrow temperature range (typically $<1\text{ }^{\circ}\text{C}$). This physical constant is therefore fundamental for two primary reasons:

- **Identification:** The characteristic melting point of a pure compound can be used for its identification by comparison with literature values.^[8]
- **Purity Assessment:** The presence of even small amounts of impurities will typically cause a depression of the melting point and a broadening of the melting range.^[8] A wide melting range is a strong indicator of an impure sample.

For a reagent like **tri-m-tolylphosphine**, whose performance in a catalytic cycle can be affected by impurities, a sharp and accurate melting point is a critical quality control parameter. It ensures lot-to-lot consistency and provides confidence in the material's integrity before its use in sensitive applications.

Consolidated Melting Point Data for Tri-m-tolylphosphine

A review of technical data from various chemical suppliers and databases reveals a consensus on the melting point of **tri-m-tolylphosphine**, though with slight variations. These differences can be attributed to the purity of the material (e.g., $\geq 98\%$ vs. higher grades) and the specific analytical method employed.^{[1][9]}

Reported Melting Point (°C)	Purity Specification	Source
97-99	Not specified (lit.)	ChemicalBook[3][10]
98.0-105.0	≥98.0% (GC)	Thermo Scientific[9][11]
99-101	98+%	Fisher Scientific[12]
100-103	≥98% (GC)	Chem-Impex[1]
100	≥98.0% (GC)	TCI America[13]
100.00	Not specified	abcr GmbH[14]

The collective data suggest that a high-purity sample of **tri-m-tolylphosphine** should exhibit a melting point within the approximate range of 97 °C to 105 °C. A melting range that is broader than 2-3 °C or that is significantly depressed below this range may indicate the presence of impurities or residual solvent.

Authoritative Protocol for Melting Point Determination

This protocol describes a self-validating system for determining the melting point of **tri-m-tolylphosphine** using a modern digital melting point apparatus. The methodology incorporates best practices for handling an air-sensitive compound to ensure accuracy and reproducibility.

Principle of the Method

The standard capillary method is employed, where a small, finely powdered sample is packed into a thin-walled glass capillary tube.[15] This tube is heated in a calibrated apparatus at a controlled rate. The temperatures at which the sample first begins to liquefy (onset) and completely liquefies (clear point) are recorded as the melting range.[16]

Experimental Causality: Rationale for Key Steps

- Use of a Dry, Finely Powdered Sample: A fine powder ensures uniform packing and efficient heat transfer, leading to a sharper, more accurate melting point. Grinding larger crystals is necessary.[8]

- Inert Atmosphere Sample Preparation: **Tri-m-tolylphosphine** is air-sensitive.[2][3] Exposure to oxygen can lead to the formation of **tri-m-tolylphosphine** oxide. This oxide is an impurity that would depress and broaden the measured melting point. Therefore, sample preparation must be conducted under an inert atmosphere (e.g., in a nitrogen or argon-filled glovebox) to preserve sample integrity.
- Controlled, Slow Heating Rate: Near the melting point, a slow heating rate (1-2 °C per minute) is critical.[16] Rapid heating does not allow the sample and the thermometer to reach thermal equilibrium, resulting in a reading that is artificially high and a range that is too broad.
- Requirement for a Fresh Sample: A sample that has been previously melted and re-solidified should not be reused. The cooling process may introduce different crystalline forms (polymorphs) or degradation, which could alter the melting point in subsequent measurements.[16]

Step-by-Step Methodology

- Sample Preparation (Inert Atmosphere):
 - Transfer a small amount (approx. 10-20 mg) of **tri-m-tolylphosphine** into a clean, dry mortar within a glovebox.
 - Gently grind the solid into a fine, uniform powder.
 - Press the open end of a glass capillary tube (one end sealed) into the powder multiple times to collect a small amount of sample.
 - Tap the sealed end of the capillary on a hard surface, or drop it through a long glass tube, to tightly pack the powder into the bottom. The packed sample height should be 2-3 mm.
[8][16]
 - Seal the open end of the capillary tube with a flame or cap it if it is to be removed from the inert atmosphere for immediate analysis.
- Instrument Setup and Preliminary Measurement:

- Place the prepared capillary tube into the heating block of the melting point apparatus.
- If the approximate melting point is unknown, perform a rapid determination by heating at a rate of 10-15 °C/min to quickly identify the approximate range.^[8]
- Allow the apparatus to cool to at least 20 °C below the observed approximate melting point.^[16]
- Accurate Measurement:
 - Insert a fresh, newly prepared capillary sample.
 - Set the starting temperature to ~15-20 °C below the expected melting point (e.g., 80 °C).
 - Set the heating rate (ramp) to 1-2 °C per minute.
 - Observe the sample closely through the magnified viewing port.
 - Record T₁: The temperature at which the first drop of liquid becomes visible.
 - Record T₂: The temperature at which the last solid crystal melts, resulting in a completely clear liquid.
 - The melting point is reported as the range T₁ - T₂.
- System Validation:
 - Perform the measurement in duplicate with fresh samples. Consistent results validate the technique.
 - The sharpness of the range is a self-validating measure of purity. A range greater than 2 °C suggests the presence of impurities.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the authoritative melting point determination protocol.

Caption: Workflow for the determination of the melting point of air-sensitive **tri-m-tolylphosphine**.

Safety and Handling Precautions

Tri-m-tolylphosphine is classified as an irritant. It is known to cause skin irritation and serious eye irritation, and may cause respiratory irritation.[\[2\]](#)[\[5\]](#)[\[17\]](#)

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile) when handling this compound.[\[2\]](#)
- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[\[2\]](#)[\[18\]](#)
- Air-Sensitive Handling: As noted, the material is air-sensitive.[\[2\]](#) Store under an inert atmosphere (e.g., nitrogen or argon). Exposure to air can lead to oxidation.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.[\[2\]](#)

Conclusion

The melting point of **tri-m-tolylphosphine** is a critical physical property that confirms its identity and provides a reliable measure of its purity. Published data consistently place its melting point in the range of 97-105 °C. Adherence to a rigorous experimental protocol, including provisions for its air-sensitive nature, is essential for obtaining accurate and reproducible results. By understanding the causality behind each step of the determination process, researchers can confidently use this technique as a self-validating quality control measure, ensuring the integrity of this important chemical reagent in their work.

References

- Material Safety Data Sheet - Tri-O-Tolylphosphine.Cole-Parmer.[\[Link\]](#)
- CAS 6224-63-1.ChemBK.[\[Link\]](#)
- 6224-63-1.China Fine Chemicals.[\[Link\]](#)
- **Tri-m-tolylphosphine**.
- Tris(o-tolyl)phosphine.Wikipedia.[\[Link\]](#)
- **Tri-m-tolylphosphine**.abcr Gute Chemie.[\[Link\]](#)

- Melting point determin
- 6.
- Determination of Melting Point.Loudoun County Public Schools.[Link]
- Melting Point Determin
- Experiment 1 - Melting Points.University of Missouri–St. Louis.[Link]
- Synthesis of InP nanofibers from tri(m-tolyl)phosphine: an alternative route to metal phosphide nanostructures.Dalton Transactions, RSC Publishing.[Link]
- An oven-dried single-necked (24/40 joint) 500 mL round-bottomed flask...Organic Syntheses Procedure.[Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemimpex.com [chemimpex.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. TRI-M-TOLYLPHOSPHINE price,buy TRI-M-TOLYLPHOSPHINE - chemicalbook [chemicalbook.com]
- 4. Synthesis of InP nanofibers from tri(m-tolyl)phosphine: an alternative route to metal phosphide nanostructures - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 5. Tri-m-tolylphosphine | C21H21P | CID 80362 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Tris(o-tolyl)phosphine - Wikipedia [en.wikipedia.org]
- 7. Tri(p-tolyl)phosphine 98 1038-95-5 [sigmaaldrich.com]
- 8. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 9. A15372.03 [thermofisher.com]
- 10. chembk.com [chembk.com]
- 11. Tri(m-tolyl)phosphine, 98+% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 12. Tri(m-tolyl)phosphine, 98+% | Fisher Scientific [fishersci.ca]
- 13. Tri(m-tolyl)phosphine 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]

- 14. AB121655 | CAS 6224-63-1 – abcr Gute Chemie [abcr.com]
- 15. thinksrs.com [thinksrs.com]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. fishersci.com [fishersci.com]
- 18. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Introduction to Tri-m-tolylphosphine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630614#tri-m-tolylphosphine-melting-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com